

2-Amino-3-nitropyridine stability and storage conditions

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Compound of Interest

Compound Name: 2-Amino-3-nitropyridine

Cat. No.: B1266227

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Technical Support Center: 2-Amino-3-nitropyridine

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **2-Amino-3-nitropyridine** (CAS No. 4214-75-9). Below you will find frequently asked questions, troubleshooting guides, and recommended protocols to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for **2-Amino-3-nitropyridine**?

A1: To ensure the long-term stability of **2-Amino-3-nitropyridine**, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.^[1] It is recommended to keep it in a dark place under an inert atmosphere, such as nitrogen or argon.^[2]

Q2: Is **2-Amino-3-nitropyridine** sensitive to light?

A2: While specific photostability studies for **2-Amino-3-nitropyridine** are not readily available, it is recommended to store it in a dark place.^[2] Compounds with nitro-aromatic structures can be susceptible to photodegradation. Therefore, protecting it from light is a crucial precautionary measure to prevent potential degradation.

Q3: What is the general stability of **2-Amino-3-nitropyridine** under standard laboratory conditions?

A3: **2-Amino-3-nitropyridine** is generally considered stable under normal temperatures and pressures.^[3] However, prolonged exposure to air, moisture, or elevated temperatures should be avoided to minimize the risk of degradation.

Q4: What are the known incompatibilities of **2-Amino-3-nitropyridine**?

A4: **2-Amino-3-nitropyridine** is incompatible with strong oxidizing agents.^[1] Contact with these substances should be strictly avoided as it can lead to vigorous reactions and decomposition of the compound. It is also advisable to avoid contact with excess heat and sources of ignition.^[1]

Q5: My **2-Amino-3-nitropyridine** has changed color. Is it still usable?

A5: **2-Amino-3-nitropyridine** is typically a yellow crystalline powder.^[4] A significant change in color (e.g., darkening to brown) may indicate degradation or the presence of impurities. It is recommended to assess the purity of the material using an appropriate analytical method, such as HPLC, before use. If the purity is compromised, it is advisable to use a fresh batch for your experiments to ensure reliable and reproducible results.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected reaction results or low yield	Degradation of 2-Amino-3-nitropyridine due to improper storage.	Verify the storage conditions (cool, dry, dark, inert atmosphere). Assess the purity of the starting material using a suitable analytical technique (e.g., HPLC, NMR). If purity is low, use a new, high-purity batch.
Incompatibility with other reagents.	Review all reagents used in the reaction for potential incompatibilities with the amino or nitro groups of the pyridine ring. Avoid strong oxidizing agents.	
Discoloration of the solid compound	Exposure to light, air (oxidation), or moisture.	Store the compound in a tightly sealed, amber-colored vial under an inert atmosphere. If discoloration is observed, verify the purity before use.
Contamination.	Ensure that all handling and weighing are performed in a clean and dry environment. Use clean spatulas and glassware.	
Difficulty in dissolving the compound	Use of an inappropriate solvent.	2-Amino-3-nitropyridine is soluble in water (3g/L), ethanol, and chloroform. ^[4] For other solvent systems, perform small-scale solubility tests before proceeding with the main experiment.
The compound may have degraded to less soluble	Assess the purity of the compound. If significant	

impurities.

degradation has occurred, a new batch should be used.

Data Presentation

Physical and Chemical Properties

Property	Value	Reference
CAS Number	4214-75-9	[5]
Molecular Formula	C ₅ H ₅ N ₃ O ₂	[4][5]
Molecular Weight	139.11 g/mol	[4][5]
Appearance	Yellow crystalline solid/powder	[4]
Melting Point	163-165 °C	[5][6]
Boiling Point	~255.04 °C (rough estimate)	[2]
Flash Point	167 °C (closed cup)	[5]
Solubility	Water (3g/L), ethanol, chloroform	[4]

Recommended Storage Conditions Summary

Parameter	Condition	Rationale
Temperature	Cool place (e.g., Room Temperature)	To minimize thermal degradation.
Atmosphere	Inert gas (e.g., Nitrogen, Argon)	To prevent oxidation.
Light	Dark (e.g., Amber vial)	To prevent photodegradation.
Moisture	Dry (e.g., Tightly sealed container)	To prevent hydrolysis.

Experimental Protocols

Protocol for a General Stability Assessment (Forced Degradation Study)

This protocol outlines a general procedure for conducting a forced degradation study to understand the stability profile of **2-Amino-3-nitropyridine**.

Objective: To identify potential degradation products and degradation pathways under various stress conditions.

Materials:

- **2-Amino-3-nitropyridine**
- Hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- High-purity water
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- pH meter
- HPLC system with a UV detector
- Photostability chamber
- Oven

Methodology:

- **Sample Preparation:** Prepare stock solutions of **2-Amino-3-nitropyridine** in a suitable solvent (e.g., methanol or a mixture of water and acetonitrile) at a known concentration (e.g., 1 mg/mL).

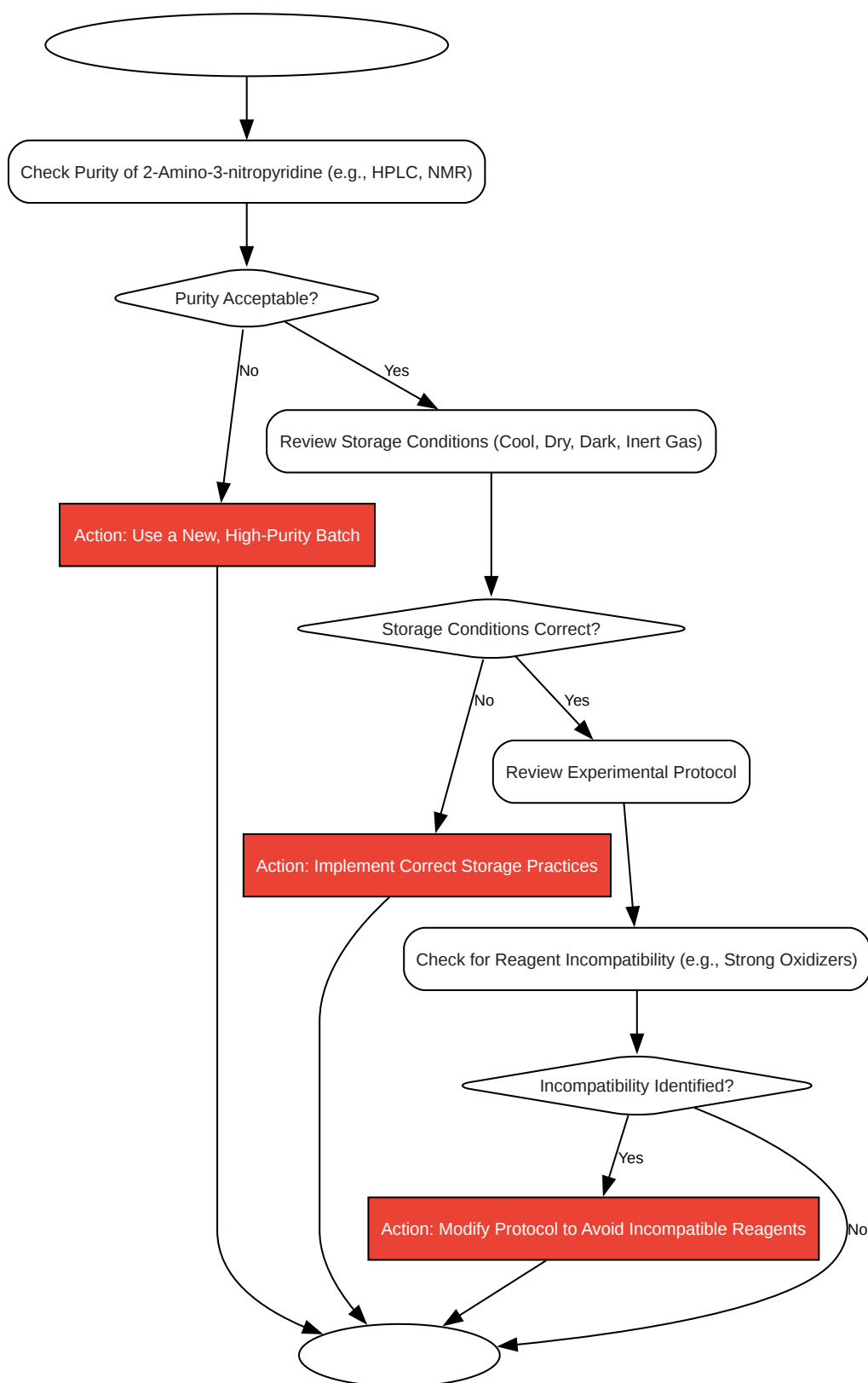
- Acidic Hydrolysis:
 - Mix an aliquot of the stock solution with an equal volume of 0.1 M HCl.
 - Incubate the solution at an elevated temperature (e.g., 60°C) for a defined period (e.g., 24, 48 hours).
 - At each time point, withdraw a sample, neutralize it with an equivalent amount of 0.1 M NaOH, and dilute to the working concentration for HPLC analysis.
- Alkaline Hydrolysis:
 - Mix an aliquot of the stock solution with an equal volume of 0.1 M NaOH.
 - Incubate and sample as described for acidic hydrolysis, neutralizing with 0.1 M HCl.
- Oxidative Degradation:
 - Mix an aliquot of the stock solution with an equal volume of 3% H₂O₂.
 - Keep the solution at room temperature and monitor at regular intervals (e.g., 2, 6, 24 hours).
 - Analyze the samples directly by HPLC.
- Thermal Degradation:
 - Store a solid sample of **2-Amino-3-nitropyridine** in an oven at an elevated temperature (e.g., 80°C) for a defined period (e.g., 1 week).
 - Also, expose a solution of the compound to the same thermal stress.
 - Analyze the samples by dissolving the solid in the mobile phase and diluting the solution for HPLC analysis.
- Photolytic Degradation:

- Expose a solid sample and a solution of **2-Amino-3-nitropyridine** to light in a photostability chamber according to ICH Q1B guidelines.
- A control sample should be wrapped in aluminum foil to exclude light.
- Analyze the samples by HPLC at appropriate time points.
- HPLC Analysis:
 - Develop a stability-indicating HPLC method capable of separating the parent compound from its degradation products. A reverse-phase C18 column is often a good starting point.
 - The mobile phase could consist of a gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol).
 - Monitor the elution profile using a UV detector at a wavelength where **2-Amino-3-nitropyridine** and its potential degradation products show absorbance.

Data Analysis:

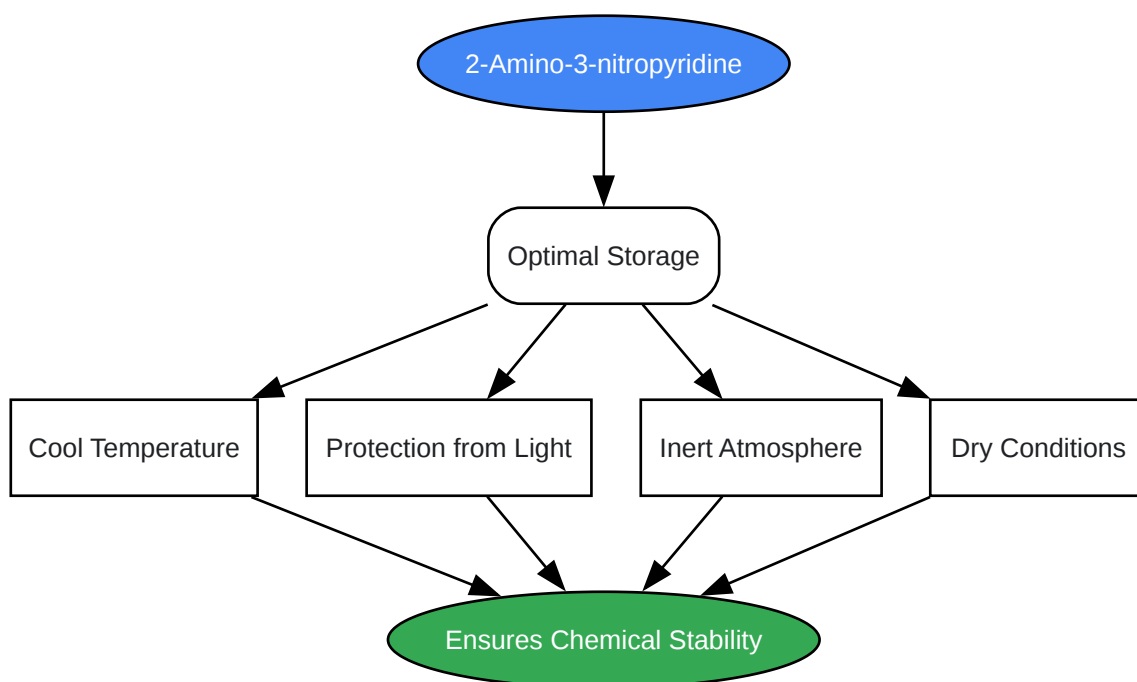
- Calculate the percentage of degradation for each condition.
- Identify and characterize the major degradation products using techniques like LC-MS if necessary.

Visualizations



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Caption: Troubleshooting workflow for inconsistent experimental results.



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Caption: Key storage parameters for **2-Amino-3-nitropyridine**.

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